

"Acid Green 40" history and primary industrial uses

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Compound of Interest

Compound Name: Acid Green 40

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Acid Green 40: A Technical Guide

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Green 40, also known by its Colour Index name C.I. 61570 and other synonyms such as Acid Green 25 and D&C Green 5, is a synthetic anthraquinone dye. This technical guide provides a comprehensive overview of its history, chemical properties, primary industrial applications, and toxicological profile. The document details its synthesis, presents quantitative data in tabular format for easy reference, and includes experimental protocols for its use in key applications. Furthermore, signaling pathways and experimental workflows are visualized using the DOT language to provide clear, logical representations.

History and Development

The development of Acid Green 40 is rooted in the broader history of synthetic dyes, which began with William Henry Perkin's discovery of mauveine in 1856. This discovery paved the way for the synthesis of a vast array of colorants from coal tar derivatives. A significant milestone in this journey was the first synthesis of a natural dye, alizarin, from anthracene in 1868 by German chemists Carl Graebe and Carl Theodore Liebermann. This achievement marked the beginning of the era of synthetic anthraquinone dyes, a class to which Acid Green 40 belongs.

Anthraquinone dyes are characterized by their good light fastness and are used in various applications, including textiles and cosmetics. While the exact date of the first synthesis or commercial production of Acid Green 40 is not readily available in public records, its development is a part of the expansion and refinement of anthraquinone dye chemistry throughout the 20th century.

Chemical and Physical Properties

Acid Green 40 is a water-soluble anionic dye. Its chemical structure is based on the anthraquinone core, which imparts the characteristic green color.

Property	Value
CI Name	Acid Green 40
CAS Number	12219-87-3
Molecular Formula	$C_{38}H_{22}Cl_2N_2Na_2O_{10}S_2$
Molecular Weight	847.61 g/mol
Appearance	Dark bluish-green to greenish-black powder
Solubility	Soluble in water
Molecular Structure	Anthraquinone

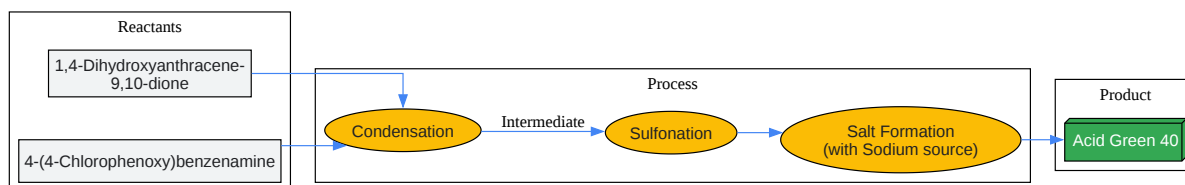
Fastness Properties (ISO Standards):

Property	Rating
Light Fastness	6
Soaping (Fading)	3-4
Soaping (Stain)	4
Perspiration (Fading)	4
Perspiration (Stain)	3
Oxygen Bleaching	2
Seawater Fastness	4-5

Synthesis

The manufacturing process of Acid Green 40 involves a two-step chemical synthesis:

- **Condensation:** The process begins with the condensation of 1,4-Dihydroxyanthracene-9,10-dione with 4-(4-Chlorophenoxy)benzenamine.
- **Sulfonation and Salt Formation:** The resulting intermediate is then sulfonated, followed by conversion to its sodium salt to yield the final dye.



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Synthesis of Acid Green 40

Primary Industrial Uses

Acid Green 40 finds its primary applications in the textile and cosmetic industries due to its vibrant green hue and moderate to good fastness properties.

Textile Industry

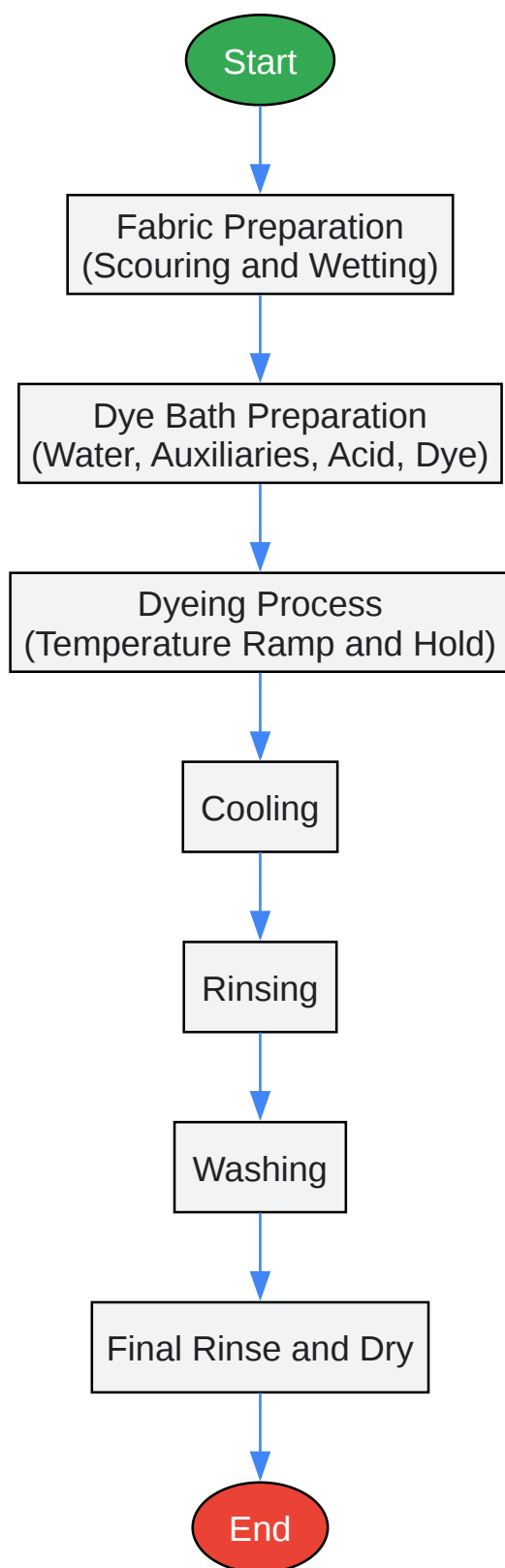
In the textile industry, Acid Green 40 is used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^[1] Acid dyes are applied from an acidic dyebath, where the acid protonates the amino groups in the fibers, creating cationic sites that can bond with the anionic dye molecules.

Experimental Protocol: Exhaust Dyeing of Wool with Acid Green 40

This protocol describes a typical laboratory-scale exhaust dyeing process for wool fabric.

- Fabric Preparation:
 - Scour the wool fabric with a non-ionic detergent to remove any impurities.
 - Rinse thoroughly and wet out the fabric before dyeing.
- Dye Bath Preparation:
 - Prepare a dyebath with a liquor ratio of 40:1 (40 parts water to 1 part fabric by weight).
 - Add a wetting agent and a leveling agent to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
 - Add the pre-dissolved Acid Green 40 dye to the bath. The amount of dye is calculated as a percentage of the weight of the fabric (e.g., 1% on weight of fabric for a medium shade).
- Dyeing Process:
 - Introduce the wet fabric into the cold dyebath.
 - Gradually raise the temperature of the dyebath to the boil (100°C) over 45-60 minutes.

- Maintain the temperature at the boil for 60 minutes, ensuring the fabric is gently agitated for even dyeing.
- Allow the dyebath to cool gradually.
- Post-Treatment:
 - Rinse the dyed fabric in cold water until the water runs clear.
 - Wash the fabric with a non-ionic detergent to remove any unfixed dye.
 - Rinse again and dry.



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Wool Dyeing Workflow

Cosmetics Industry

In the cosmetics industry, Acid Green 40 is known as D&C Green No. 5. It is used as a color additive in a variety of products, including:

- Hair dyes and shampoos
- Soaps and bath products
- Lotions and creams
- Makeup products

The use of D&C Green No. 5 in cosmetics is regulated by the U.S. Food and Drug Administration (FDA) and other regulatory bodies worldwide to ensure its safety for consumer use.

Experimental Protocol: Formulation of a Simple Colored Hair Gel

This protocol provides a basic example of how Acid Green 40 (as D&C Green No. 5) can be incorporated into a cosmetic formulation.

- Preparation of the Gelling Agent:
 - Disperse a suitable gelling agent (e.g., carbomer) in deionized water with constant stirring until fully hydrated.
- Preparation of the Color Solution:
 - In a separate vessel, dissolve a small amount of D&C Green No. 5 in a portion of deionized water. The concentration will depend on the desired color intensity.
- Combining the Phases:
 - Slowly add the color solution to the gel phase with continuous mixing until a uniform color is achieved.

- Add other ingredients such as preservatives, fragrances, and conditioning agents as required.
- pH Adjustment and Finalization:
 - Adjust the pH of the final formulation to the desired range (typically 5.5-6.5 for hair products) using a suitable neutralizing agent (e.g., triethanolamine).
 - Mix until the gel is clear and homogeneous.

Toxicology and Environmental Fate

The toxicological profile of Acid Green 40 has been a subject of review by various regulatory agencies.

- Human Health: While generally considered safe for use in cosmetics when applied topically, like many synthetic dyes, it may cause skin irritation in sensitive individuals. There is limited data on its long-term systemic effects. Some studies on anthraquinone dyes as a class have raised concerns about potential carcinogenicity, though specific data for Acid Green 40 is scarce.^[2]
- Environmental Fate: Acid Green 40 is reported to be persistent in the environment and may be bioaccumulative.^[1] It can be harmful to aquatic organisms at low concentrations.^[1] Due to these concerns, its use and discharge are subject to environmental regulations in various regions. For instance, the Canadian government has identified it as a substance that can remain in the environment for a long time.^[1]

Regulatory Status

The regulation of Acid Green 40 varies by region and intended use.

- United States: As D&C Green No. 5, it is approved by the FDA for use in drugs and cosmetics, subject to certification and specific use limitations.
- Canada: The Canadian government has assessed Acid Green 40:1 and found it to be persistent and bioaccumulative, with the potential to harm aquatic organisms.^[1] However, it

was not recommended to be classified as toxic under the Canadian Environmental Protection Act, 1999, due to low current exposure levels.^[1]

- European Union: It is listed in the EU's CosIng database for use as a colorant in cosmetic products.

Conclusion

Acid Green 40 is a versatile synthetic anthraquinone dye with significant industrial applications in the textile and cosmetic sectors. Its utility is derived from its vibrant green color and acceptable fastness properties. However, concerns regarding its environmental persistence and potential for aquatic toxicity necessitate responsible handling and disposal. Further research into its long-term toxicological effects would be beneficial for a more complete understanding of its safety profile. This guide provides a foundational understanding for professionals working with this colorant, emphasizing both its practical applications and the importance of safety and environmental stewardship.

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References

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